

Application Notes and Protocols: Dithioformic Acid in Astrochemistry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dithioformic acid*

CAS No.: 4472-10-0

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Introduction

Dithioformic acid (HC(S)SH) is a sulfur-bearing analogue of formic acid and a molecule of significant interest in the field of astrochemistry. Molecules containing the thiol group (–SH) are considered crucial for understanding the prebiotic chemistry that may lead to the formation of amino acids.[1][2] The recent first detection of **dithioformic acid** in the interstellar medium (ISM) has opened a new avenue for investigating sulfur chemistry and its role in the formation of complex organic molecules (COMs).[2][3][4][5][6][7][8][9] These application notes provide a summary of the current understanding of **dithioformic acid** in astrophysical environments, along with protocols for its detection and chemical modeling.

Role in Astrochemistry and the Interstellar Medium

The study of sulfur-bearing molecules in the ISM is essential for understanding the overall chemical complexity of star-forming regions. While over three hundred molecules have been detected in space, only a small fraction contain sulfur.[5] **Dithioformic acid** is a key species as it is chemically linked to carbon disulfide (CS₂), a significant reservoir of sulfur on icy dust grains.[3]

The first and only detection of the trans-conformer of **dithioformic acid** (t-HC(S)SH) was made toward the hot corino NGC 1333 IRAS 4A2, a dense and warm region surrounding a young star.^{[2][3][4][5][6][7][8][9]} This discovery confirms its presence in the ISM and provides a valuable data point for chemical models that aim to explain the distribution and abundance of sulfur-containing COMs. The presence of the thiol group in **dithioformic acid** is particularly noteworthy due to its role in the polymerization of amino acids, suggesting a potential link to prebiotic chemistry.^{[1][2][3][4][5][6][7][8][9]}

Quantitative Data

The following table summarizes the quantitative data from the initial detection of t-**dithioformic acid** and related modeling.

Parameter	Value	Source Region	Reference
Column Density of t-HC(S)SH	$(2.63 \pm 0.32) \times 10^{15} \text{ cm}^{-2}$	NGC 1333 IRAS 4A2	^{[1][2][3][4][5][6][7][8][9]}
Excitation Temperature	$255 \pm 32 \text{ K}$	NGC 1333 IRAS 4A2	^{[1][2][3][4][5][6][7][8][9]}
Fractional Abundance of t-HC(S)SH (w.r.t. H ₂)	$(2.53 \pm 0.68) \times 10^{-9}$	NGC 1333 IRAS 4A2	^{[1][2][3][4][5][6][7][8][9]}
Column Density Ratio of t-HC(S)SH to t-HCOOH	0.36 ± 0.02	NGC 1333 IRAS 4A2	^{[1][3][4][6][7][8][9]}
Modeled Peak Abundance of HC(S)SH on Grain Surfaces	3.17×10^{-9}	Chemical Model	^[3]
Upper-limit Column Density of t-HC(S)SH	$\leq 3.6 \times 10^{13} \text{ cm}^{-2}$	Orion KL	^[3]

Experimental Protocols

Protocol 1: Observational Detection of Dithioformic Acid with ALMA

This protocol outlines the general steps for the detection of **dithioformic acid** in a hot corino using the Atacama Large Millimeter/submillimeter Array (ALMA).

1. Target Selection and Observational Setup:

- Target: Select a chemically rich hot corino or hot molecular core known to harbor complex organic molecules. NGC 1333 IRAS 4A2 is the primary example.[\[3\]](#)
- Telescope: Atacama Large Millimeter/submillimeter Array (ALMA).
- Band: ALMA Band 7 is suitable for targeting high-intensity transitions of t-HC(S)SH.[\[3\]](#)
- Frequency Range: Center observations around frequencies where quantum chemical models predict strong rotational transitions. The initial detection utilized frequency ranges between 349.75 GHz and 364.33 GHz.[\[3\]](#)
- Correlator Setup: Configure the correlator to provide high spectral resolution to resolve the molecular lines from the background.

2. Data Calibration and Imaging:

- Software: Use the Common Astronomy Software Application (CASA) for data reduction.[\[6\]](#)
- Calibration Pipeline: Employ the standard ALMA data-reduction pipeline.[\[6\]](#)
- Flux Calibration: Use a standard flux calibrator model, such as the Perley-Butler 2017 model, with the CASA task `setjy`.[\[6\]](#)
- Bandpass and Phase Calibration: Perform bandpass and phase calibration using appropriate calibrator sources observed during the observing run.
- Data Flagging: Flag bad channels and antenna data using pipeline tasks like `hifa_bandpassflag` and `hifa_flagdata`.[\[6\]](#)

- Imaging: Use the `tclean` task in CASA to create spectral data cubes from the calibrated visibilities.

3. Spectral Analysis:

- Spectrum Extraction: Extract the molecular spectra from the data cubes for the target source.
- Line Identification: Compare the observed spectral features with the laboratory-derived spectroscopic parameters for t-HC(S)SH.
- LTE Modeling: Assume Local Thermodynamic Equilibrium (LTE) to model the observed emission lines. This allows for the determination of the column density and excitation temperature.
- Abundance Calculation: Calculate the fractional abundance of t-HC(S)SH with respect to molecular hydrogen (H_2) by using a known H_2 column density for the source.

Protocol 2: Chemical Modeling of Dithioformic Acid Formation

This protocol describes the use of a gas-grain chemical code to model the formation of **dithioformic acid** in the ISM.

1. Model Selection and Setup:

- Code: Utilize a time-dependent gas-grain chemical code such as UCLCHEM.^{[2][3][4][5][6][7][8][9][10]} UCLCHEM is an open-source code that models the chemical evolution in various astrophysical environments.^{[4][5][10]}
- Physical Model: Employ a two-phase warm-up model.
 - Phase 1 (Collapse): Simulate the free-fall collapse of a diffuse cloud to form a dense core. This establishes the initial conditions for the grain-surface chemistry.
 - Phase 2 (Warm-up): Simulate the gradual warming of the dense core, mimicking the environment of a hot corino where a young star heats its surroundings. This phase models

the sublimation of molecules from dust grains into the gas phase.

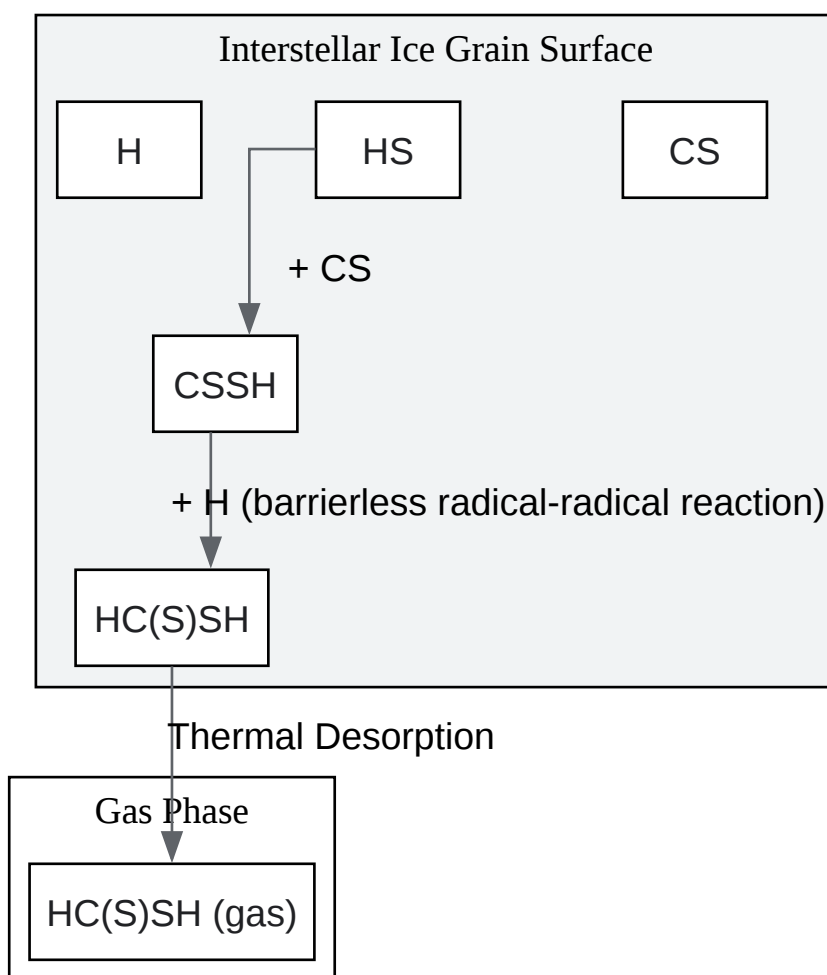
2. Chemical Network:

- Reaction Database: Use a comprehensive database of chemical reactions, such as the UMIST or KIDA databases.
- Custom Reactions: Add the relevant formation and destruction pathways for **dithioformic acid** to the network. The key formation route is the barrierless radical-radical reaction between CSSH and H on grain surfaces.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - $\text{HS} + \text{CS} \rightarrow \text{CSSH}$ (on grain)
 - $\text{CSSH} + \text{H} \rightarrow \text{HC(S)SH}$ (on grain)
 - Also include potential gas-phase reactions and destruction pathways.[\[3\]](#)

3. Running the Model and Analysis:

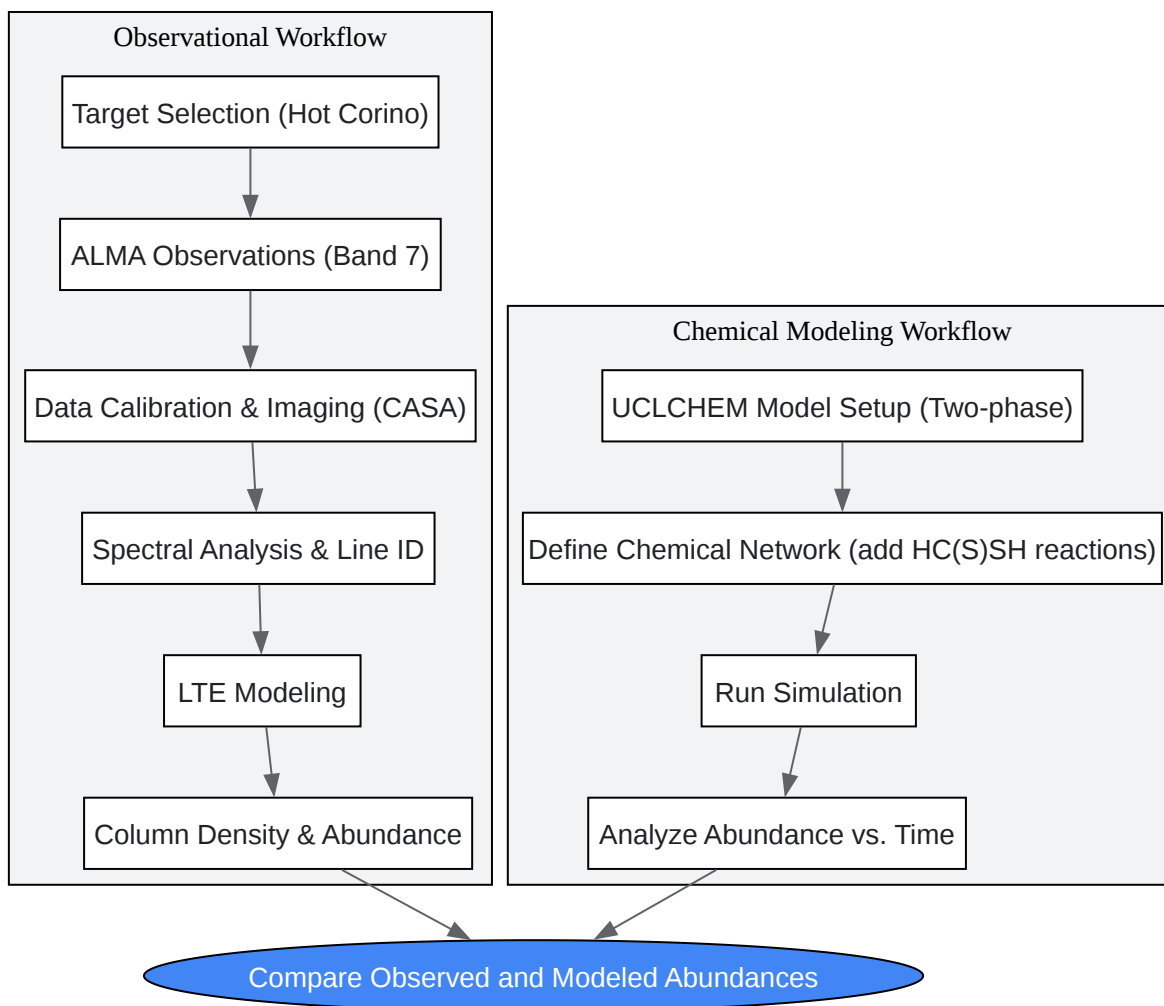
- Input Parameters: Define the initial elemental abundances and physical parameters of the cloud, such as density and temperature profiles for the collapse and warm-up phases.
- Execution: Run the UCLCHEM model to solve the network of differential equations that describe the change in species abundances over time.
- Output Analysis: Plot the fractional abundance of HC(S)SH as a function of time for both the gas phase and on the grain surfaces.
- Comparison: Compare the peak modeled abundance with the observationally derived abundance to validate the proposed formation pathways. The modeled abundance of HC(S)SH should be similar to the observed value at a timescale consistent with the age of the hot corino.[\[3\]](#)

Visualizations



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Caption: Proposed formation pathway of **dithioformic acid** on interstellar grain surfaces.



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Caption: Integrated workflow for the study of **dithioformic acid** in the ISM.

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